

An In-depth Technical Guide to 3-(4-tolyl)-5-hydroxybenzoic acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Hydroxy-3-(4-methylphenyl)benzoic acid

CAS No.: 1261978-76-0

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-(4-tolyl)-5-hydroxybenzoic acid, a biphenyl carboxylic acid derivative of interest in medicinal chemistry and materials science. While specific data for this compound is not extensively available, this guide consolidates its fundamental molecular and physical properties, outlines a robust synthetic methodology based on well-established organic reactions, and explores its potential therapeutic applications by drawing parallels with structurally related molecules. Detailed experimental protocols and characterization data for analogous compounds are provided to offer a predictive framework for the synthesis and evaluation of 3-(4-tolyl)-5-hydroxybenzoic acid.

Core Molecular and Physical Properties

This section details the fundamental chemical properties of 3-(4-tolyl)-5-hydroxybenzoic acid, derived from its chemical structure.

Chemical Structure and Formula

3-(4-tolyl)-5-hydroxybenzoic acid is an organic compound featuring a biphenyl core, where a 4-tolyl (4-methylphenyl) group is attached to the 3-position of a 5-hydroxybenzoic acid scaffold.

Molecular Formula: $C_{14}H_{12}O_3$

Molecular Weight: 228.25 g/mol

The structure combines the rigidity of the biphenyl group with the functional versatility of the carboxylic acid and hydroxyl moieties, making it a candidate for investigation in various scientific domains.

Physicochemical Properties

Direct experimental data for the physicochemical properties of 3-(4-tolyl)-5-hydroxybenzoic acid are not readily available in the current literature. However, based on the properties of structurally similar compounds such as biphenyl-4-carboxylic acid and various hydroxybenzoic acids, the following characteristics can be anticipated:

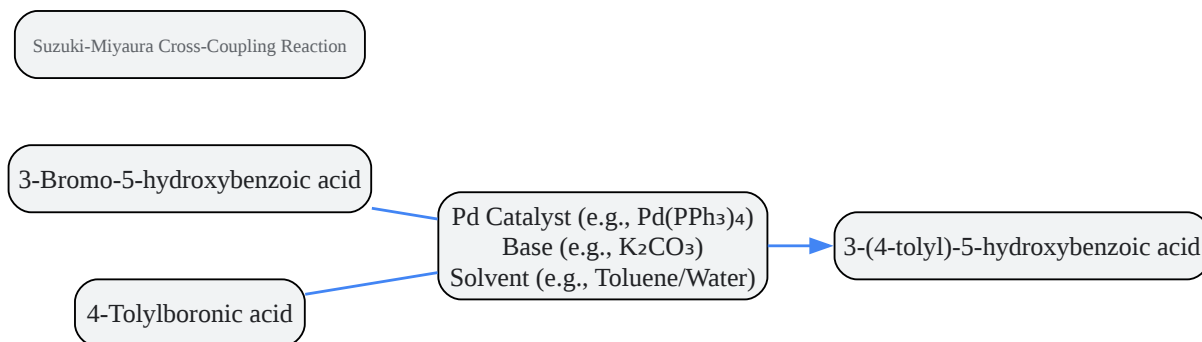
Property	Predicted Value/Characteristic	Rationale
Appearance	White to off-white crystalline solid	Typical for aromatic carboxylic acids.
Melting Point	Expected to be in the range of 200-250 °C	Biphenyl carboxylic acids generally have high melting points due to their rigid structure and intermolecular hydrogen bonding. For instance, biphenyl-4-carboxylic acid has a melting point of approximately 220-225 °C.
Solubility	Sparingly soluble in water; soluble in polar organic solvents such as ethanol, methanol, acetone, and DMSO.	The hydrophobic biphenyl and tolyl groups limit water solubility, while the polar carboxylic acid and hydroxyl groups facilitate dissolution in organic solvents. ^[1]
pKa	Estimated to be around 4-5	The carboxylic acid group is acidic. The pKa of benzoic acid is 4.2, and substituents on the aromatic ring can influence this value.

Synthesis of 3-(4-tolyl)-5-hydroxybenzoic acid

The most efficient and versatile method for the synthesis of 3-(4-tolyl)-5-hydroxybenzoic acid is the Suzuki-Miyaura cross-coupling reaction.^{[2][3]} This palladium-catalyzed reaction forms a carbon-carbon bond between an aryl halide and an organoboron compound.

Synthetic Pathway

The synthesis involves the coupling of 3-bromo-5-hydroxybenzoic acid (or a protected derivative) with 4-tolylboronic acid.



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Caption: General scheme for the synthesis of 3-(4-tolyl)-5-hydroxybenzoic acid.

Detailed Experimental Protocol

This protocol is a representative procedure for the Suzuki-Miyaura cross-coupling reaction to synthesize biphenyl carboxylic acids and can be adapted for the synthesis of 3-(4-tolyl)-5-hydroxybenzoic acid.^{[2][3][4]}

Materials:

- 3-Bromo-5-hydroxybenzoic acid
- 4-Tolylboronic acid
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄])
- Base (e.g., potassium carbonate, sodium carbonate)
- Solvent system (e.g., a mixture of toluene and water, or dioxane and water)
- Inert gas (e.g., nitrogen or argon)

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 3-bromo-5-hydroxybenzoic acid (1.0 equivalent), 4-tolylboronic acid (1.1-1.5 equivalents), and the base (2.0-3.0 equivalents).
- **Inert Atmosphere:** Purge the flask with an inert gas (nitrogen or argon) for 10-15 minutes to remove oxygen, which can deactivate the palladium catalyst.
- **Solvent and Catalyst Addition:** Add the solvent system (e.g., a 4:1 mixture of toluene and water) and the palladium catalyst (0.01-0.05 equivalents) to the flask.
- **Reaction:** Heat the reaction mixture to reflux (typically 80-100 °C) and stir vigorously for 4-12 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Acidify the aqueous layer with a dilute acid (e.g., 1M HCl) to a pH of approximately 2-3 to precipitate the carboxylic acid product.
- **Extraction:** Extract the product with an organic solvent such as ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

Spectroscopic and Analytical Characterization (Predicted)

While experimental spectra for 3-(4-tolyl)-5-hydroxybenzoic acid are not available, the expected spectroscopic features can be predicted based on its structure and data from analogous compounds.^{[5][6][7][8]}

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl protons of the tolyl group, and the acidic protons of the hydroxyl and carboxylic acid groups.

- **Carboxylic Acid Proton (-COOH):** A broad singlet in the region of 12-13 ppm.

- Hydroxyl Proton (-OH): A broad singlet, typically between 9-11 ppm.
- Aromatic Protons (benzoic acid ring): Three signals in the aromatic region (7-8 ppm), likely appearing as singlets or narrow multiplets.
- Aromatic Protons (tolyl ring): Two doublets in the aromatic region (7-7.5 ppm), characteristic of a para-substituted benzene ring.
- Methyl Protons (-CH₃): A singlet around 2.3-2.4 ppm.

¹³C NMR Spectroscopy

The carbon NMR spectrum will display signals for the carboxylic carbon, the aromatic carbons, and the methyl carbon.

- Carboxylic Carbon (-COOH): A signal around 170-175 ppm.
- Aromatic Carbons: Multiple signals in the range of 110-160 ppm.
- Methyl Carbon (-CH₃): A signal around 20-25 ppm.

Infrared (IR) Spectroscopy

The IR spectrum will be characterized by the following key absorption bands:[\[6\]](#)

- O-H Stretch (Carboxylic Acid): A very broad band from 2500 to 3300 cm⁻¹.
- O-H Stretch (Phenolic): A broad band around 3300-3500 cm⁻¹.
- C-H Stretch (Aromatic and Alkyl): Signals just above 3000 cm⁻¹ (aromatic) and just below 3000 cm⁻¹ (alkyl).
- C=O Stretch (Carboxylic Acid): A strong, sharp absorption band around 1680-1710 cm⁻¹.
- C=C Stretch (Aromatic): Several bands in the 1450-1600 cm⁻¹ region.

Mass Spectrometry

In a mass spectrum, the molecular ion peak $[M]^+$ would be observed at an m/z corresponding to the molecular weight of the compound (228.25). Common fragmentation patterns for benzoic acids include the loss of $-OH$ ($m/z = M-17$) and $-COOH$ ($m/z = M-45$).^[8]

Potential Applications in Drug Development and Research

Biphenyl carboxylic acid derivatives are recognized as "privileged scaffolds" in medicinal chemistry due to their presence in numerous pharmacologically active compounds.^[2] Hydroxybenzoic acids and their derivatives are also known for a wide range of biological activities.^{[9][10]}

Anti-inflammatory and Analgesic Activity

Many non-steroidal anti-inflammatory drugs (NSAIDs) are based on the biphenyl carboxylic acid structure. These compounds often act by inhibiting cyclooxygenase (COX) enzymes, which are key in the inflammatory pathway. The structural features of 3-(4-tolyl)-5-hydroxybenzoic acid make it a candidate for investigation as a potential anti-inflammatory agent.

Anticancer Potential

Derivatives of biphenyl carboxylic acid have been synthesized and evaluated for their anticancer properties.^[3] The rigid biphenyl structure can facilitate interactions with biological targets. The presence of the hydroxyl group may also contribute to antioxidant and pro-apoptotic effects.

Other Therapeutic Areas

The broader class of hydroxybenzoic acids has been associated with a variety of biological activities, including antimicrobial, antioxidant, and anti-diabetic effects.^{[9][10]} Therefore, 3-(4-tolyl)-5-hydroxybenzoic acid could be a starting point for the development of novel therapeutic agents in these areas.

Conclusion

3-(4-tolyl)-5-hydroxybenzoic acid is a biphenyl carboxylic acid derivative with potential for applications in drug discovery and materials science. While direct experimental data is limited, its molecular and physicochemical properties can be reasonably predicted. The Suzuki-Miyaura cross-coupling reaction provides a reliable and efficient route for its synthesis. The structural motifs present in this molecule suggest that it may exhibit interesting biological activities, warranting further investigation into its therapeutic potential. This guide provides a foundational framework for researchers and scientists to embark on the synthesis, characterization, and evaluation of this promising compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(4-tolyl)-5-hydroxybenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3059803/docs#an-in-depth-technical-guide-to-3-4-tolyl-5-hydroxybenzoic-acid>]

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